

TAK-901-d3 Proper Disposal Procedures: Technical Operations Guide

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Compound of Interest

Compound Name: TAK-901-d3
CAS No.: 1346603-28-8
Cat. No.: B585449

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Part 1: Executive Summary & Critical Distinction

IMMEDIATE ACTION REQUIRED: Before initiating any disposal workflow, you must verify the isotopic labeling of your compound.

- **TAK-901-d3** is a STABLE ISOTOPE (Deuterium/H-2).
- It is NOT Radioactive.
- DO NOT dispose of this in radioactive waste streams (unless mixed with other radiolabels).
[\[1\]](#)

TAK-901-d3 is a deuterated internal standard of TAK-901, a potent, investigational small-molecule inhibitor of Aurora B Kinase. While it poses no radiological hazard, it retains the full biological potency and toxicity profile of the parent drug. It must be handled as a High Potency Active Pharmaceutical Ingredient (HPAPI) and a Cytotoxic/Genotoxic Hazard.[\[1\]](#)

Part 2: Hazard Identification & Safety Profile

To ensure a self-validating safety system, researchers must understand the mechanism of toxicity, not just the classification.

Parameter	Technical Specification	Implications for Handling
Compound Class	Aurora Kinase B Inhibitor	Targets cell division (mitosis). Potential for teratogenicity and reproductive toxicity.[1][2]
Physical State	Solid (Powder) or Solution (DMSO/MeOH)	High risk of aerosolization if dry. Skin absorption risk if in DMSO.[1]
RCRA Status	Non-Listed (Investigational)	Default to Hazardous Chemical Waste. Do not drain dispose. [1]
Deactivation	NO BLEACH	Strong oxidizers can create unpredictable, toxic byproducts with sulfonamides/amines.[1]

Mechanism of Action Warning: TAK-901 inhibits histone H3 phosphorylation, leading to polyploidy and apoptosis [1]. Accidental exposure can disrupt normal cell cycle progression in the handler, posing significant risks to rapidly dividing cells (e.g., bone marrow, reproductive tissue).

Part 3: Personal Protective Equipment (PPE) Matrix

Standard lab coats are insufficient for HPAPI handling.[1] Adhere to this tiered protection protocol.

Zone	Required PPE	Rationale
Primary Barrier	Class II Biological Safety Cabinet (BSC) or Chemical Fume Hood	Prevents inhalation of aerosols (critical for powders).
Hand Protection	Double Nitrile Gloves (ASTM D6978 rated)	Outer glove: Change immediately upon splash.[1] Inner glove: Last line of defense.[1]
Body Protection	Tyvek® Sleeves or Impervious Gown	Protects forearms from gaps between glove and coat cuff.[1]
Eye/Face	Safety Goggles + Face Shield (if outside hood)	Prevents mucosal absorption via splashes.[1]

Part 4: Disposal Workflows

Workflow A: Solid Waste (Vials, Weigh Boats, Contaminated Sharps)

Applicable to: Empty vials with residual powder, contaminated pipettes, gloves.

- Segregation: Do not mix with general trash or biohazard waste (unless the biohazard bin is specifically designated for chemo-waste incineration).[1]
- Primary Containment: Place items in a rigid, sealable container labeled "Cytotoxic/Chemotherapy Waste."
- Secondary Containment: Seal the primary container in a 4-mil polyethylene bag (Yellow bag protocol is standard for trace chemo waste).
- Destruction Method: High-Temperature Incineration. This is the only validated method to destroy the pyrrolo[2,3-b]pyridine scaffold of TAK-901.

Workflow B: Liquid Waste (Stock Solutions, HPLC Effluent)

Applicable to: Expired DMSO stocks, LC-MS/MS waste streams.

- Solvent Compatibility: Segregate based on the solvent (e.g., Halogenated vs. Non-Halogenated).[1]
- Labeling: Tag the waste container explicitly:

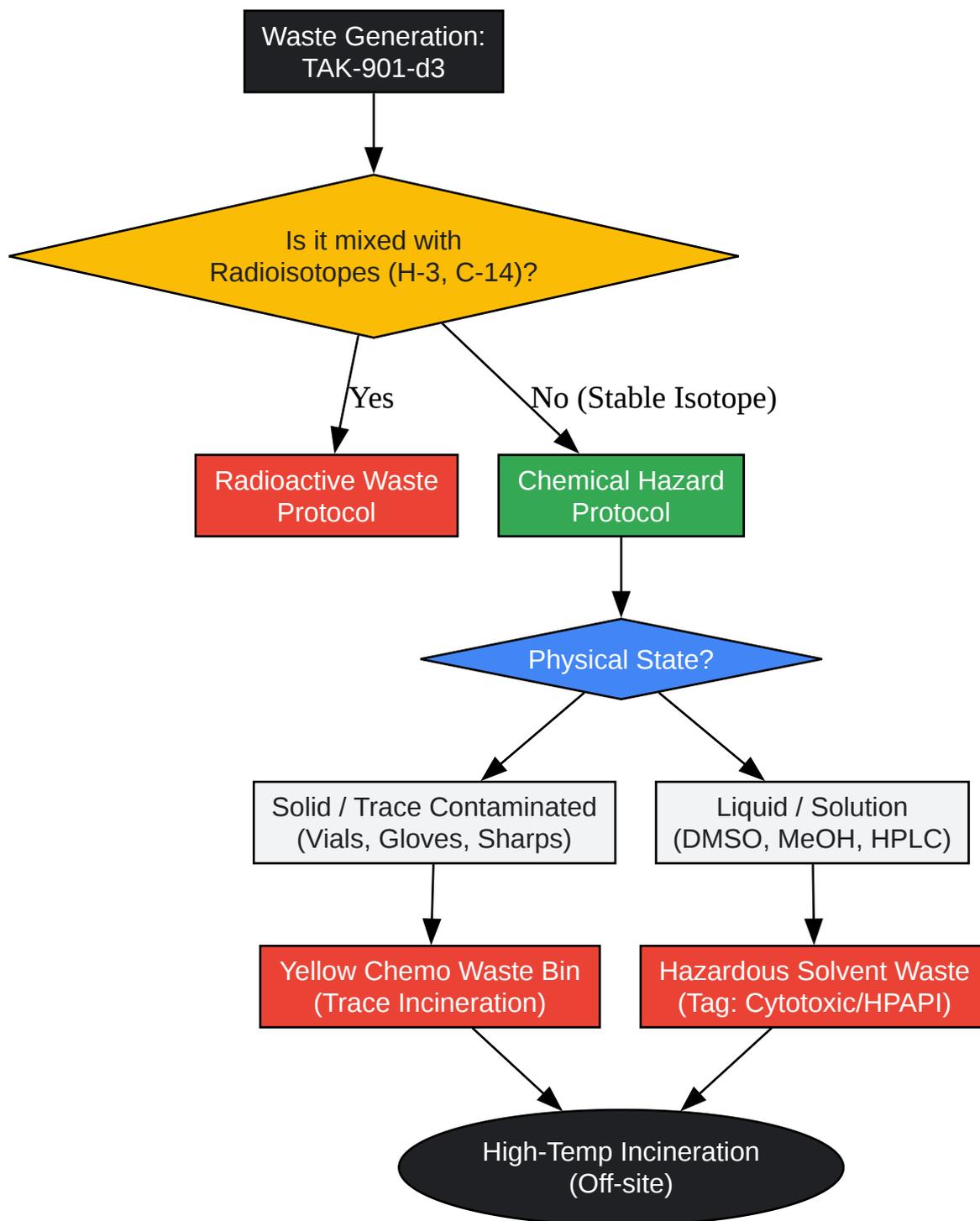
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*"Contains Trace **TAK-901-d3** (Cytotoxic Kinase Inhibitor). High Potency."*

- HPLC Waste: If **TAK-901-d3** is used as an internal standard in LC-MS, the effluent contains trace acetonitrile/methanol and the drug. Collect in Satellite Accumulation Areas (SAA).
- Prohibited Actions: Never pour down the sink. Water treatment plants cannot filter kinase inhibitors, leading to environmental bioaccumulation.[1]

Part 5: Decision Logic & Visualization

The following diagram illustrates the critical decision pathways for disposing of **TAK-901-d3** to ensure compliance with EPA and EHS standards.



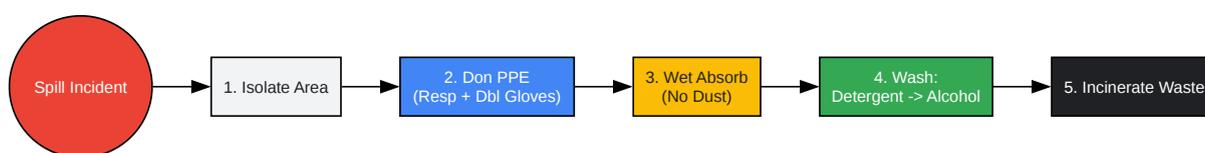
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Figure 1: Decision matrix for **TAK-901-d3** disposal. Note the divergence from radioactive protocols despite the "d3" label.

Part 6: Emergency Spill Response Protocol

In the event of a spill (>5 mg powder or >5 mL solution), initiate Code Orange (Chemical Spill) procedures immediately.

- Isolate: Evacuate the immediate area. Post "Do Not Enter" signage.
- PPE Up: Don double gloves, Tyvek gown, and N95/P100 respirator (if powder is aerosolized outside a hood).[1]
- Contain:
 - Liquid: Cover with absorbent pads.
 - Powder: Cover with damp paper towels (water-wet) to prevent dust generation. Do not dry sweep.
- Decontaminate:
 - Clean area with detergent/water (to solubilize the drug).
 - Follow with 70% Isopropanol (to remove residue).[1]
 - Note: Do not use bleach (Sodium Hypochlorite) as a primary decontaminant for this class of molecule unless specified by site-specific EHS, as it may not fully degrade the kinase inhibitor core [2].
- Disposal: Place all cleanup materials into a hazardous waste bag for incineration.



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Figure 2: Linear response workflow for cytotoxic spills.

References

- Mechanism of Action: Farrell, P., et al. (2022). The Aurora Kinase Inhibitor TAK901 Inhibits Glioblastoma Growth by Blocking SREBP1-Mediated Lipid Metabolism. National Institutes of Health (NIH) / PubMed.
- Cytotoxic Handling Guidelines: National Institute for Occupational Safety and Health (NIOSH). (2016). NIOSH List of Antineoplastic and Other Hazardous Drugs in Healthcare Settings. CDC.
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- Chemical Safety Data: Cayman Chemical. TAK-901 Product Information and Safety Profile.

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Sources

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